

# Application Notes and Protocols for Bensulfuron-methyl in Rice Paddy Fields

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## Compound of Interest

Compound Name: *Bensulfuron-methyl*

Cat. No.: *B033747*

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These comprehensive application notes and protocols provide a detailed guide for the use of **Bensulfuron-methyl** in rice paddy fields for research and developmental purposes. The information compiled is based on a thorough review of existing literature and is intended to ensure safe and effective application, as well as accurate experimental design and data collection.

## Herbicide Profile: Bensulfuron-methyl

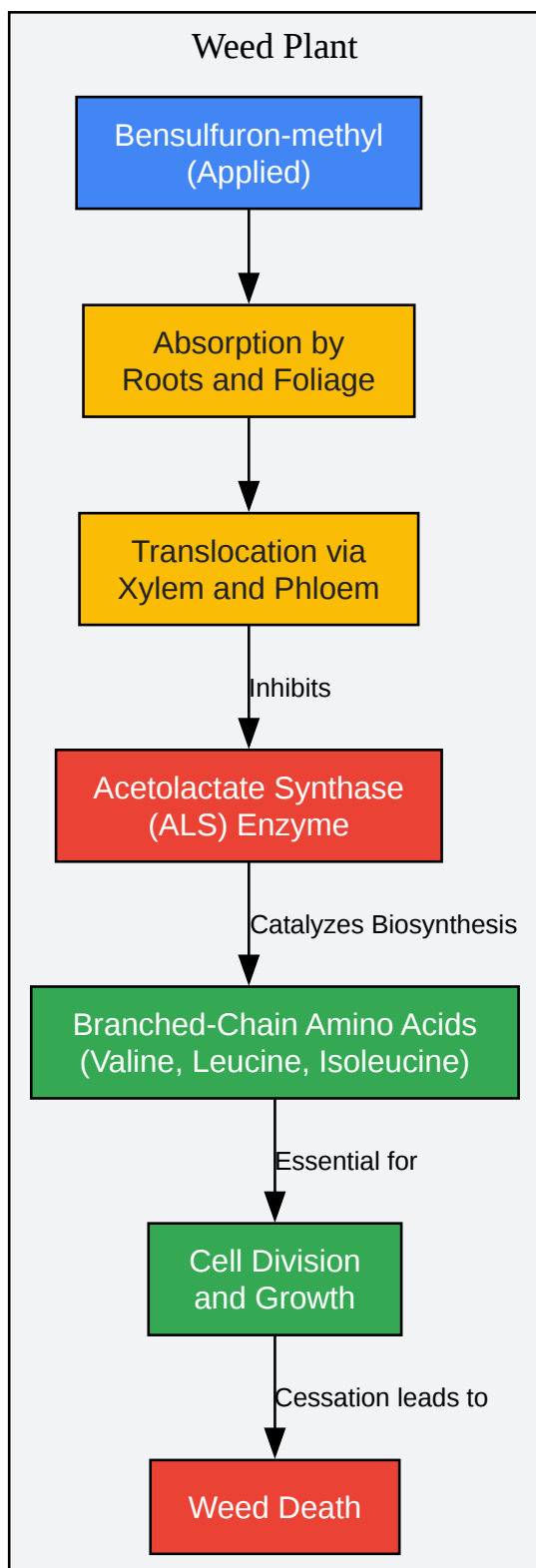
**Bensulfuron-methyl** is a selective, systemic sulfonylurea herbicide widely used for the control of broadleaf weeds and sedges in rice cultivation.<sup>[1]</sup> It is effective at low application rates and offers good crop safety for rice.<sup>[1]</sup>

Table 1: Chemical and Physical Properties of **Bensulfuron-methyl**

Property	Value
Chemical Name	methyl $\alpha$ -(4,6-dimethoxypyrimidin-2-ylcarbamoylsulfamoyl)-o-toluate
CAS Number	83055-99-6
Molecular Formula	C <sub>16</sub> H <sub>18</sub> N <sub>4</sub> O <sub>7</sub> S
Molecular Weight	410.4 g/mol
Formulation	Commonly available as 10% Wettable Powder (WP) and 60% Dry Flowable (DF)
Water Solubility	2.7 mg/L at 20°C
Mode of Action	Inhibition of acetolactate synthase (ALS) enzyme[2][3]

## Mechanism of Action

**Bensulfuron-methyl** is absorbed by the roots and foliage of target weeds and translocated to the meristematic tissues.[2] It inhibits the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine). This inhibition halts cell division and plant growth, leading to weed death. Rice plants can rapidly metabolize **bensulfuron-methyl** into inactive compounds, ensuring crop safety.



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Caption: Mechanism of action of **Bensulfuron-methyl** in weeds.

## Application Protocol for Rice Paddy Fields

This protocol is intended for experimental field trials. Adherence to these guidelines is crucial for obtaining reliable and reproducible data.

### Experimental Design

- Plot Size: Minimum of 3 x 5 meters.
- Replication: Minimum of three replications for each treatment.
- Treatments: Include an untreated control, a hand-weeded control, and various application rates of **Bensulfuron-methyl**.
- Randomization: Employ a randomized complete block design (RCBD).

### Application Parameters

Table 2: Recommended Application Rates and Timing for **Bensulfuron-methyl** in Rice

Formulation	Application Rate (Active Ingredient)	Application Timing	Target Weeds
Bensulfuron-methyl 10% WP	150 - 300 g/ha	Pre-emergence or early post-emergence (2-3 leaf stage of weeds)	Duckweed, barnyard flatsedge, purple nutsedge, and other annual broadleaf weeds and sedges
Bensulfuron-methyl 60% DF	40 g/acre	15-20 days after transplanting	Sedges and non- grassy broadleaf weeds
Bensulfuron-methyl 0.6% + Pretilachlor 6.0% GR	4 kg/acre	Within 8 days of transplanting	Mixed population of grasses, sedges, and broadleaf weeds

Note: Always refer to the product label for specific instructions as rates may vary based on soil type, weed infestation, and environmental conditions.

## Application Procedure

- **Field Preparation:** Ensure the paddy field is well-puddled and leveled.
- **Water Management:** Maintain a water layer of 3-5 cm in the field at the time of application. This water level should be maintained for at least 7 days after application.
- **Herbicide Preparation:**
  - For Wettable Powders (WP) and Dry Flowables (DF): Prepare a spray solution by mixing the required amount of herbicide with water. A typical spray volume is 200-500 liters per hectare.
  - For Granules (GR): Mix the granules with sand (e.g., 12 kg sand/acre) for uniform broadcasting.
- **Application:**
  - **Spraying:** Use a calibrated knapsack sprayer with a flat fan nozzle for uniform application.
  - **Broadcasting:** Broadcast the granule-sand mixture evenly across the field.
- **Post-Application:** Do not drain the field or allow water to flow in for at least 7 days to ensure herbicide efficacy.

## Experimental Protocols

### Efficacy Assessment

- **Weed Density and Biomass:**
  - Place a 0.5 m x 0.5 m quadrat at two random locations within each plot.
  - Count the number of individual weeds of each species within the quadrat.
  - Collect the above-ground weed biomass from the quadrat, dry it in an oven at 70°C for 72 hours, and record the dry weight.
  - Conduct assessments at 30 and 60 days after sowing (DAS) or transplanting (DAT).

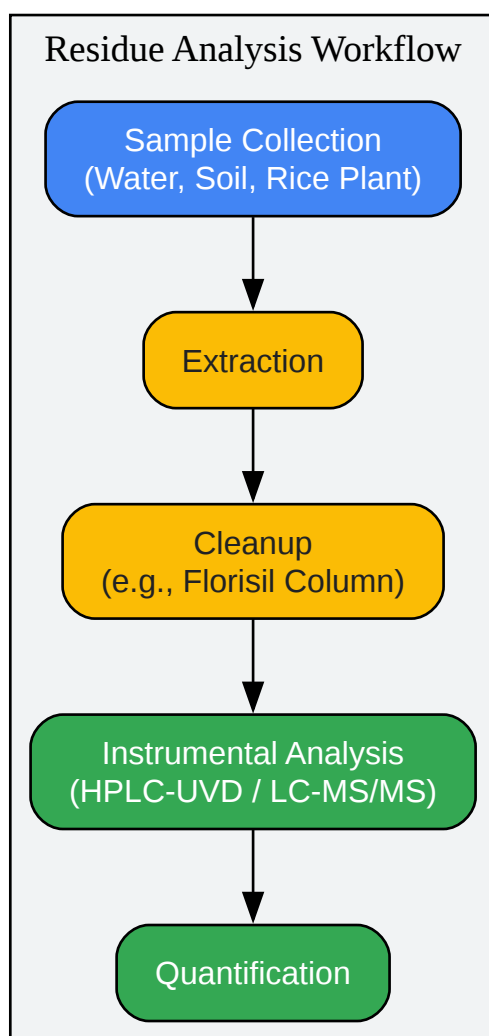
- Weed Control Efficiency (WCE):
  - Calculate WCE using the following formula:  $WCE (\%) = [(DMC - DMT) / DMC] \times 100$   
Where: DMC = Dry matter of weeds in the control plot DMT = Dry matter of weeds in the treated plot

## Crop Safety Assessment

- Phytotoxicity Ratings: Visually assess the rice crop for any signs of phytotoxicity, such as stunting, chlorosis, or necrosis, at 7, 14, and 28 days after application. Use a rating scale of 0-10 (0 = no injury, 10 = complete kill).
- Yield Parameters: At harvest, measure plant height, number of tillers per hill, panicle length, number of grains per panicle, 1000-grain weight, and grain yield from a designated harvest area within each plot.

## Residue Analysis Protocol

This protocol outlines the methodology for determining **Bensulfuron-methyl** residues in paddy water, soil, and rice plants.



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Caption: General workflow for **Bensulfuron-methyl** residue analysis.

- Sample Collection:
  - Water: Collect water samples from the paddy field in amber glass bottles.
  - Soil: Collect soil samples from the top 15 cm layer from multiple locations within each plot and create a composite sample.
  - Rice Plant: Collect representative samples of rice straw and grain at harvest.
- Sample Preparation and Extraction:

- Water: Extract with methylene chloride.
- Soil: Extract with an alkaline mixed solution of acetonitrile-methylene chloride (1:1, v/v).
- Rice Plant: Homogenize and extract with alkaline methylene chloride. For UPLC-MS/MS analysis, homogenization in acetonitrile can be used.
- Cleanup:
  - Pass the extracts through a Florisil column for cleanup to remove interfering substances.
  - For UPLC-MS/MS, a solid-phase extraction (SPE) with a PSA (primary secondary amine) cartridge can be employed.
- Instrumental Analysis:
  - High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UVD):
    - Column: C18 column (e.g., 150 mm x 4.6 mm, 5  $\mu$ m).
    - Mobile Phase: Water-methanol (30:70, v/v).
    - Flow Rate: 0.5 mL/min.
    - Detector: UV detector at 238 nm.
  - Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS): This method offers higher sensitivity and selectivity.
- Quantification:
  - Use an external standard method for quantification. Prepare a calibration curve with certified reference standards of **Bensulfuron-methyl**.

Table 3: Summary of Residue Analysis Parameters



Matrix	Extraction Solvent	Cleanup Method	Analytical Method
Paddy Water	Methylene chloride	-	HPLC-UVD or LC-MS/MS
Soil	Acetonitrile-methylene chloride (1:1, v/v), alkaline	Florisil column	HPLC-UVD or LC-MS/MS
Rice Plant	Alkaline methylene chloride or acetonitrile	Florisil column or PSA SPE	HPLC-UVD or UPLC-MS/MS

## Environmental Fate and Safety

- Soil Dissipation: **Bensulfuron-methyl** is not expected to persist long in soil. The half-life under aerobic conditions is relatively short. Photodegradation on the soil surface follows first-order kinetics, with half-lives varying depending on soil type and light conditions.
- Aquatic Toxicity: **Bensulfuron-methyl** is toxic to aquatic life with long-lasting effects. Care must be taken to avoid contamination of water bodies.
- Crop Rotation: Due to its relatively short soil half-life, crops like maize, soybeans, and cotton can be safely planted 3 months after application.
- Human Safety: **Bensulfuron-methyl** has low acute toxicity to mammals. However, it may cause an allergic skin reaction. Standard personal protective equipment (long-sleeved shirt, long pants, chemical-resistant gloves, shoes, and socks) should be worn during handling and application.

## Data Presentation

All quantitative data from efficacy trials, crop safety assessments, and residue analyses should be subjected to appropriate statistical analysis (e.g., ANOVA, mean separation tests) to determine significant differences between treatments. Results should be presented in clearly structured tables and graphs.

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## References

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